

Bis(dimethylamino)dimethylsilane CAS number 3768-58-9 information

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Compound of Interest

Compound Name: Bis(dimethylamino)dimethylsilane

Cat. No.: B1580881

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An In-depth Technical Guide to Bis(dimethylamino)dimethylsilane

Chemical Identity and Overview

Bis(dimethylamino)dimethylsilane, identified by CAS number 3768-58-9, is a versatile organosilicon compound.^{[1][2]} It is characterized by a central silicon atom bonded to two dimethylamino groups and two methyl groups.^[1] This structure makes it a highly reactive and useful reagent in various chemical applications.^[1] It is primarily recognized for its role as a silylating agent, a precursor in the synthesis of advanced materials, and as a surface modifier.^{[1][3]} The compound is a clear, colorless liquid with an acrid, amine-like odor.^{[4][5]} It is moisture-sensitive and hydrolyzes in water.^{[5][6][7]}

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Bis(dimethylamino)dimethylsilane**.

Property	Value
CAS Number	3768-58-9 [1] [2] [8]
Molecular Formula	C6H18N2Si [1] [2] [8]
Molecular Weight	146.31 g/mol [1] [4] [8]
Appearance	Clear colorless liquid [1] [5]
Melting Point	-98 °C [1]
Boiling Point	128-129 °C [5] [7]
Density	0.809 - 0.81 g/mL at 25 °C [1] [7]
Vapor Pressure	1 mmHg at 20 °C [4]
Refractive Index	n20/D 1.41 - 1.417 [1] [5] [7] [9]
Flash Point	-3 °C (18 °F) [3] [5]
Solubility	Hydrolyzes in water [6] [7]

Chemical Identifiers

Identifier	Value
EC Number	223-200-1
PubChem CID	77384 [1] [4]
MDL Number	MFCD00008296 [1]
InChI Key	QULMGWCKILBTO-UHFFFAOYSA-N
SMILES	CN(C)--INVALID-LINK--(C)N(C)C

Applications in Research and Industry

Bis(dimethylamino)dimethylsilane is a valuable reagent with a range of applications stemming from its reactive nature.

- **Silylating and Derivatization Agent:** It is widely used as a silylating agent to protect reactive functional groups such as alcohols, amines, and diols in organic synthesis.[3][10] It is also employed as a derivatization reagent for steroids in gas chromatography (GC) analysis, where the resulting (dimethylamino)dimethylsilyl derivatives can be analyzed using a nitrogen-phosphorus detector.
- **Precursor for Thin Film Deposition:** In the semiconductor and electronics industries, this compound serves as a precursor for the chemical vapor deposition (CVD) and plasma-enhanced atomic layer deposition (PE-ALD) of silicon-based thin films, such as silicon nitride (SiN) and silicon carbonitride (SiNxCy).[5][11][12] These films are crucial as dielectric sealing layers and for the fabrication of microelectronic devices.[5][11]
- **Surface Modification:** The ability of **Bis(dimethylamino)dimethylsilane** to react with hydroxyl groups on surfaces makes it an effective agent for surface modification.[1][3] This is utilized to alter surface properties like hydrophobicity.[1][3] A notable application is the silanization of pH-sensitive microelectrodes, which is a critical step in preparing them for measuring membrane potentials in biological research, such as in oocytes.[5][6][9]
- **Polymer and Materials Science:** It acts as an intermediate in the synthesis of silicone polymers, which are valued for their durability and flexibility in applications like sealants, adhesives, and coatings.[1] As a coupling agent, it enhances the adhesion between organic and inorganic materials, which is particularly useful in the production of composite materials for the automotive and aerospace sectors.[1]

Experimental Protocols

General Protocol for Silylation of Alcohols

This protocol describes a general procedure for the protection of an alcohol functional group using **Bis(dimethylamino)dimethylsilane**.

- **Reaction Setup:** In a flame-dried, round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the alcohol substrate in an anhydrous aprotic solvent (e.g., dichloromethane, tetrahydrofuran, or acetonitrile).
- **Addition of Reagent:** To the stirred solution, add 0.5 to 1.0 molar equivalents of **Bis(dimethylamino)dimethylsilane**. The reaction produces dimethylamine as a byproduct,

which is volatile.

- Reaction Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to determine the consumption of the starting material.
- Work-up: Upon completion, the reaction mixture is typically quenched by the addition of a proton source, such as water or a saturated aqueous solution of ammonium chloride, to hydrolyze any remaining reagent.
- Purification: The silylated product is then isolated by extraction with an organic solvent, followed by drying of the organic layer and removal of the solvent under reduced pressure. Further purification can be achieved by column chromatography or distillation.

General Protocol for Surface Modification of Glass Substrates

This protocol outlines the general steps for modifying a glass surface to render it hydrophobic.

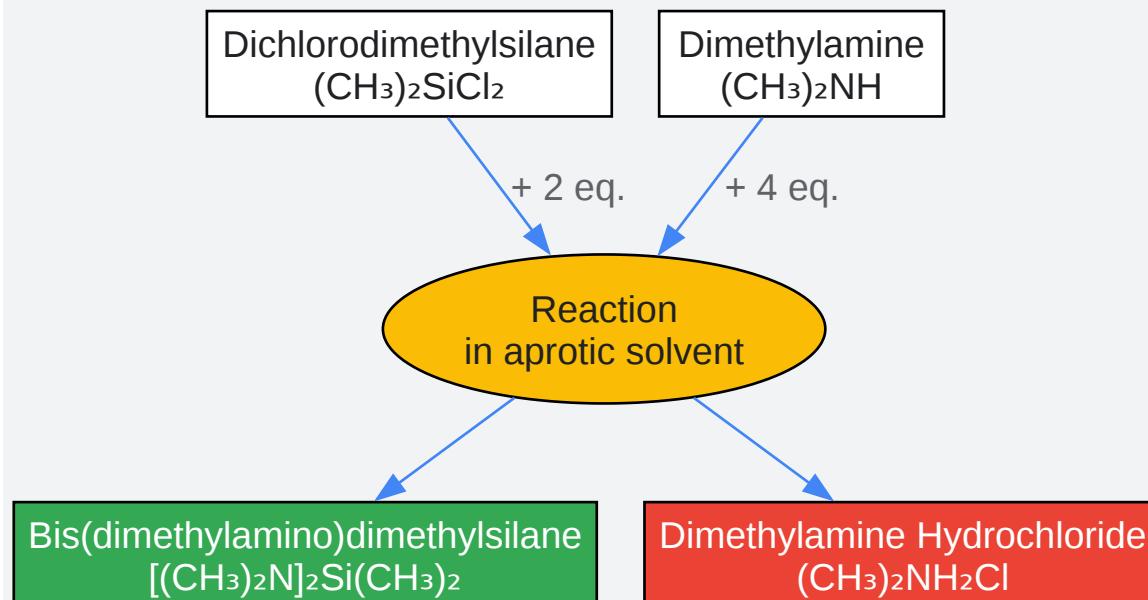
- Substrate Cleaning: Thoroughly clean the glass substrate by sonicating in a sequence of solvents such as acetone, isopropanol, and deionized water to remove organic contaminants. Dry the substrate with a stream of nitrogen and then in an oven at 110-120 °C to remove adsorbed water.
- Plasma Treatment (Optional but Recommended): To activate the surface and generate hydroxyl (-OH) groups, treat the substrate with oxygen or argon plasma for several minutes.
- Vapor Phase Deposition: Place the cleaned and dried substrate in a vacuum desiccator or a specialized deposition chamber along with a small vial containing **Bis(dimethylamino)dimethylsilane**. Evacuate the chamber to a low pressure. The silane vapor will deposit onto the substrate surface.
- Reaction: The deposition is typically carried out for a period ranging from a few hours to overnight at room temperature or slightly elevated temperatures to allow the silane to react with the surface hydroxyl groups.
- Post-Deposition Cleaning: After the reaction, remove the substrate from the chamber and rinse it with a solvent like isopropanol or ethanol to remove any unreacted, physisorbed

silane.

- Curing: Cure the coated substrate in an oven at a moderate temperature (e.g., 100-120 °C) for about an hour to stabilize the siloxane bonds.

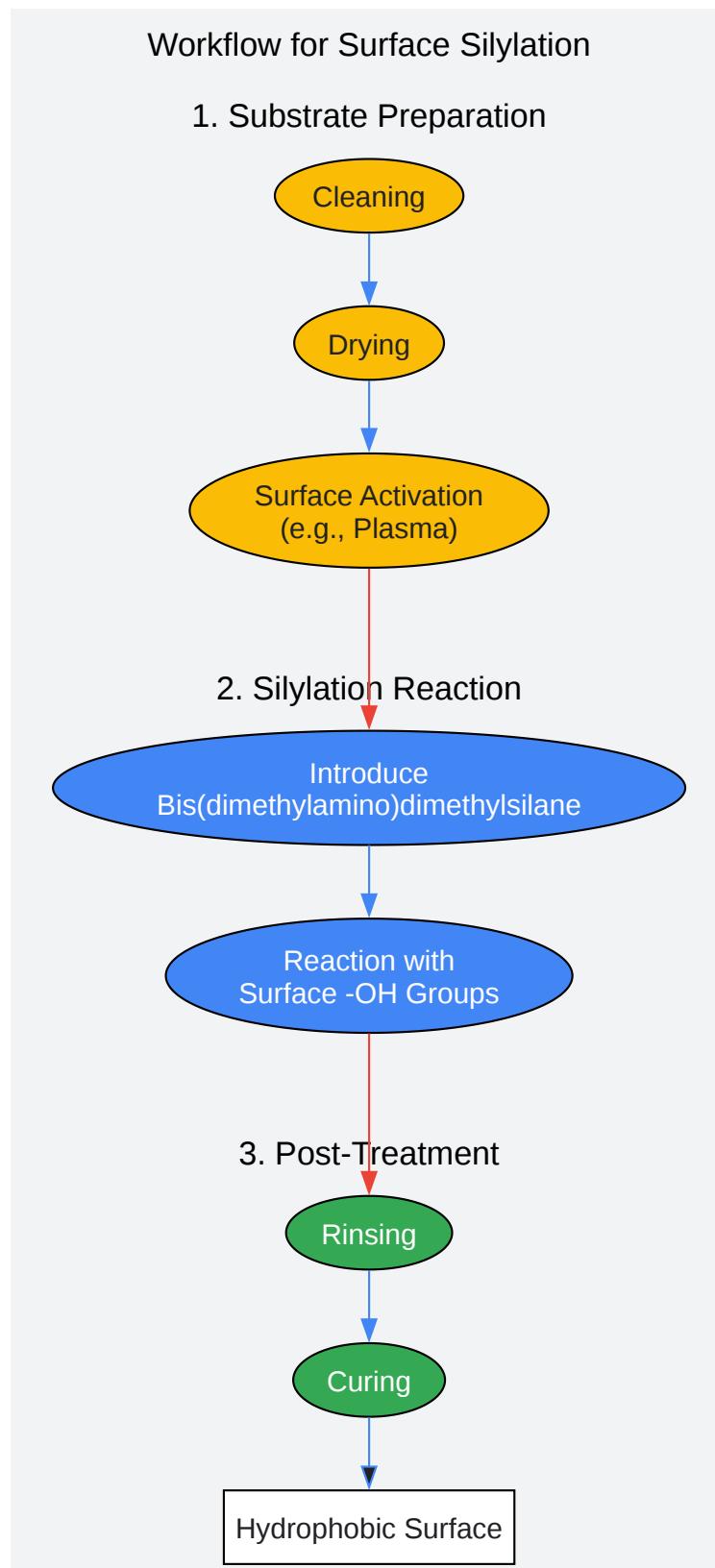
Visualizations

General Synthesis of Bis(dimethylamino)dimethylsilane



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Caption: General reaction pathway for the synthesis of **Bis(dimethylamino)dimethylsilane**.

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Caption: Experimental workflow for modifying a surface using **Bis(dimethylamino)dimethylsilane**.

Safety Information

Bis(dimethylamino)dimethylsilane is a hazardous chemical that requires careful handling in a controlled laboratory environment.[13]

GHS Hazard Classification

Hazard Class	Category
Flammable Liquids	Category 2[4][13]
Skin Corrosion/Irritation	Category 1B[4][13]
Serious Eye Damage/Eye Irritation	Category 1[13]

Hazard and Precautionary Statements

- Hazard Statements (H-phrases):
 - H225: Highly flammable liquid and vapor.[4]
 - H314: Causes severe skin burns and eye damage.[4][13]
- Precautionary Statements (P-phrases):
 - P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[4][14]
 - P233: Keep container tightly closed.[4][14]
 - P260: Do not breathe vapors.[4][14]
 - P280: Wear protective gloves, protective clothing, eye protection, and face protection.[4][14]
 - P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[4][14]

- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[4][14]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[14]
- P403+P235: Store in a well-ventilated place. Keep cool.[4][14]

Handling and Storage: This compound should be handled only in a well-ventilated area or a closed system, such as a fume hood.[13][15] All metal parts of equipment must be grounded to prevent static discharge.[13][15] It is moisture-sensitive and should be stored under an inert atmosphere (e.g., nitrogen) in a dry, cool, and well-ventilated place away from incompatible materials such as water, strong oxidizing agents, acids, and bases.[6][13]

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